

# 5-Methyloxazolidine: A Technical Guide to a Key Heterocyclic Intermediate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Methyloxazolidine

Cat. No.: B2705598

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**5-Methyloxazolidine**, a five-membered heterocyclic compound containing both nitrogen and oxygen, serves as a pivotal intermediate in the synthesis of various functional molecules. While not as extensively studied as its oxazolidinone counterparts, **5-methyloxazolidine** is a crucial precursor, particularly in the formation of biocides and other specialty chemicals. This technical guide provides a comprehensive overview of **5-methyloxazolidine**, detailing its chemical properties, synthesis, and significant role as a versatile building block in organic and medicinal chemistry. Due to its nature as a reactive intermediate, this guide also discusses its more stable and widely used derivative, 3,3'-methylenebis(**5-methyloxazolidine**).

## Introduction to 5-Methyloxazolidine

The oxazolidine ring system is a privileged scaffold in medicinal chemistry, with numerous derivatives exhibiting a wide range of biological activities.<sup>[1]</sup> **5-Methyloxazolidine** (IUPAC name: 5-methyl-1,3-oxazolidine) is a simple substituted oxazolidine. While the parent compound is less frequently isolated and studied in its pure form, it is a key reactive intermediate in several important chemical transformations. Its primary significance lies in its role as a precursor to more complex molecules, leveraging the reactivity of the oxazolidine ring.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **5-methyloxazolidine** is presented in Table 1. These properties are primarily computed data available from public chemical databases.

Table 1: Chemical and Physical Properties of **5-Methyloxazolidine**<sup>[2]</sup>

Property	Value	Source
IUPAC Name	5-methyl-1,3-oxazolidine	PubChem
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NO	PubChem
Molecular Weight	87.12 g/mol	PubChem
CAS Number	58328-22-6	PubChem
Appearance	Not widely reported; likely a liquid	Inferred
Boiling Point	Not experimentally determined	-
Melting Point	Not experimentally determined	-
Density	Not experimentally determined	-
Solubility	Expected to be soluble in water and organic solvents	Inferred
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Topological Polar Surface Area	21.3 Å <sup>2</sup>	PubChem

## Synthesis of 5-Methyloxazolidine

**5-Methyloxazolidine** is typically synthesized through the condensation reaction of 1-amino-2-propanol (isopropanolamine) and formaldehyde. This reaction is often carried out in a 1:1 molar ratio to favor the formation of the monomeric oxazolidine. However, in industrial applications, an excess of formaldehyde is often used, leading to the formation of the more stable bis-derivative, 3,3'-methylenebis(**5-methyloxazolidine**).

## General Experimental Protocol (Inferred)

The following is a generalized protocol for the synthesis of **5-methyloxazolidine**, inferred from the synthesis of its derivatives.

Materials:

- 1-Amino-2-propanol (Isopropanolamine)
- Formaldehyde (37% aqueous solution or paraformaldehyde)
- Solvent (e.g., water, or no solvent)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- To a reaction vessel, add 1-amino-2-propanol.
- Slowly add an equimolar amount of formaldehyde solution while maintaining the temperature (e.g., with an ice bath) to control the exothermic reaction.
- After the addition is complete, the reaction mixture is stirred at a controlled temperature (e.g., room temperature or slightly elevated) for several hours.
- The progress of the reaction can be monitored by techniques such as TLC or NMR spectroscopy.
- Upon completion, the water is removed, potentially under reduced pressure.
- The crude product can be purified by distillation under reduced pressure.

Note: Due to the equilibrium nature of the reaction and the tendency to form the bis-derivative, isolation of pure **5-methyloxazolidine** can be challenging.

## Spectroscopic Characterization

Experimentally determined spectroscopic data for pure, isolated **5-methyloxazolidine** is not readily available in the public domain. The compound is often generated and used in situ. The

data presented below are computed or derived from databases for the parent compound and its derivatives.

Table 2: Predicted and Reported Spectroscopic Data

Technique	Data for 5-Methyloxazolidine and Derivatives
$^1\text{H}$ NMR	Predicted shifts would show signals for the methyl group, the methine proton at C5, and the methylene groups of the ring. Specific experimental data for the parent compound is not available. For N-substituted derivatives, the chemical shifts are influenced by the substituent.
$^{13}\text{C}$ NMR	Predicted shifts would include signals for the methyl carbon, the C5 carbon, the C2 methylene, and the C4 methylene. Specific experimental data for the parent compound is not available.
Mass Spectrometry (MS)	The NIST Mass Spectrometry Data Center reports a mass spectrum for 5-methyloxazolidine with a top peak at $m/z$ 43. <a href="#">[2]</a>
Infrared (IR) Spectroscopy	Expected characteristic peaks would include C-H stretching, C-N stretching, and C-O stretching vibrations. Specific experimental data for the parent compound is not available.

## Role as a Heterocyclic Compound

The primary role of **5-methyloxazolidine** in chemistry is that of a reactive intermediate and a building block.

## Precursor to Biocides

The most significant application of **5-methyloxazolidine** is as a precursor to 3,3'-methylenebis(**5-methyloxazolidine**), a broad-spectrum biocide used in metalworking fluids,

paints, and other industrial applications. This compound acts as a formaldehyde-releaser, providing its antimicrobial properties.

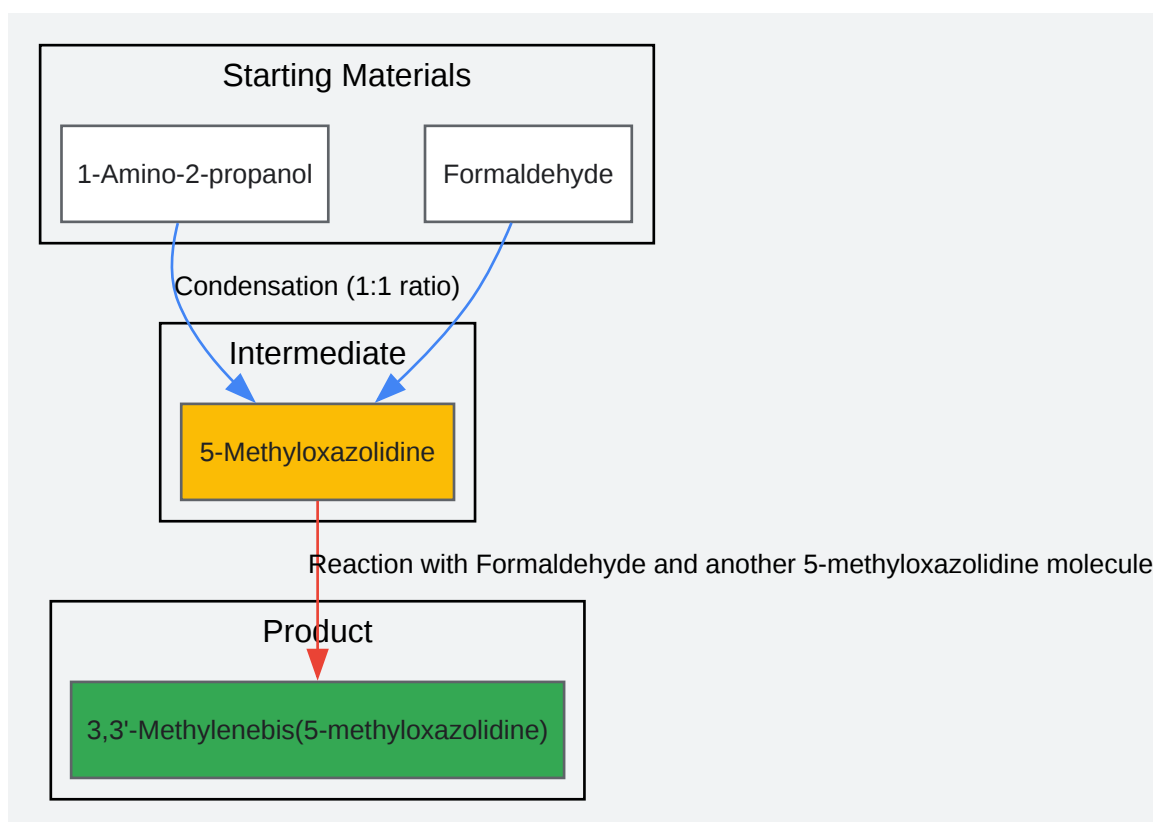
## Potential in Drug Discovery

While **5-methyloxazolidine** itself is not a known therapeutic agent, the oxazolidine scaffold is of great interest in drug discovery. The famed antibiotic Linezolid contains an oxazolidinone core. The chiral center at the 5-position of **5-methyloxazolidine** makes it a potential chiral building block for the synthesis of enantiomerically pure compounds. Chiral auxiliaries are widely used in asymmetric synthesis to control the stereochemical outcome of reactions, a critical aspect of modern drug development.<sup>[3][4][5]</sup>

## Visualizations

### Synthesis Workflow

The following diagram illustrates the general synthesis pathway for **5-methyloxazolidine** and its subsequent conversion to the bis-derivative.



[Click to download full resolution via product page](#)

Caption: Synthesis of **5-Methyloxazolidine** and its bis-derivative.

## Conclusion

**5-Methyloxazolidine** is a valuable heterocyclic compound that, while often not isolated, plays a crucial role as a synthetic intermediate. Its formation from readily available starting materials and its reactivity make it a key component in the production of industrially significant biocides. Furthermore, its chiral nature suggests potential applications as a building block in asymmetric synthesis for the pharmaceutical industry. Further research into the isolation, detailed characterization, and exploration of the synthetic utility of **5-methyloxazolidine** could unveil new applications for this versatile heterocyclic compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Asymmetric Synthesis of 1,3-Oxazolidine Derivatives with Multi-Component Reaction and Research of Kinetic Resolution - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. 5-Methyloxazolidine | C<sub>4</sub>H<sub>9</sub>NO | CID 536661 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/)]
- 3. nbino.com [[nbino.com](https://nbino.com/)]
- 4. Chiral Building Blocks Selection - Enamine [[enamine.net](https://enamine.net/)]
- 5. Chiral Building Blocks - Buchler GmbH [[buchler-gmbh.com](https://buchler-gmbh.com/)]
- To cite this document: BenchChem. [5-Methyloxazolidine: A Technical Guide to a Key Heterocyclic Intermediate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2705598#5-methyloxazolidine-and-its-role-as-a-heterocyclic-compound>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)